

Essential Safety and Operational Guide for 2-(Methylthio)nicotinoyl chloride

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Compound of Interest

Compound Name: 2-(Methylthio)nicotinoyl chloride

Cat. No.: B1272650

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-(Methylthio)nicotinoyl chloride** (CAS: 97936-43-1). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity. This compound is a corrosive solid that reacts with moisture and should be handled with appropriate precautions.

Hazard Identification and Classification

2-(Methylthio)nicotinoyl chloride is classified as a corrosive solid that is acidic and organic. [1] It causes severe skin burns and eye damage.[2][3]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	GHS05 Corrosion	Danger	H314: Causes severe skin burns and eye damage.[2][3]
Serious Eye Damage, Category 1	GHS05 Corrosion	Danger	H318: Causes serious eye damage.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a full-face shield.[4]	Protects against splashes and fumes that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4] A lab coat or chemical-resistant apron is also required.[5]	Prevents skin contact which can lead to severe burns.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[6] If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[3][6]	Avoids inhalation of corrosive dust and vapors.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and operational. [7]
 - Work exclusively within a certified chemical fume hood.[6]
 - Assemble all necessary equipment and reagents before handling the compound.
 - Have a spill kit with a dry absorbent material (e.g., sand, vermiculite) readily available.[8]
- Handling:
 - Don the appropriate PPE as detailed in the table above.
 - Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.[7][8]

- Keep the container tightly closed when not in use.[3][7]
- Avoid breathing dust or vapors.[3][7]
- Ground/bond container and receiving equipment to prevent static discharge.[9]
- In Case of Exposure:
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[2][7]
 - Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[2][7]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2][7]

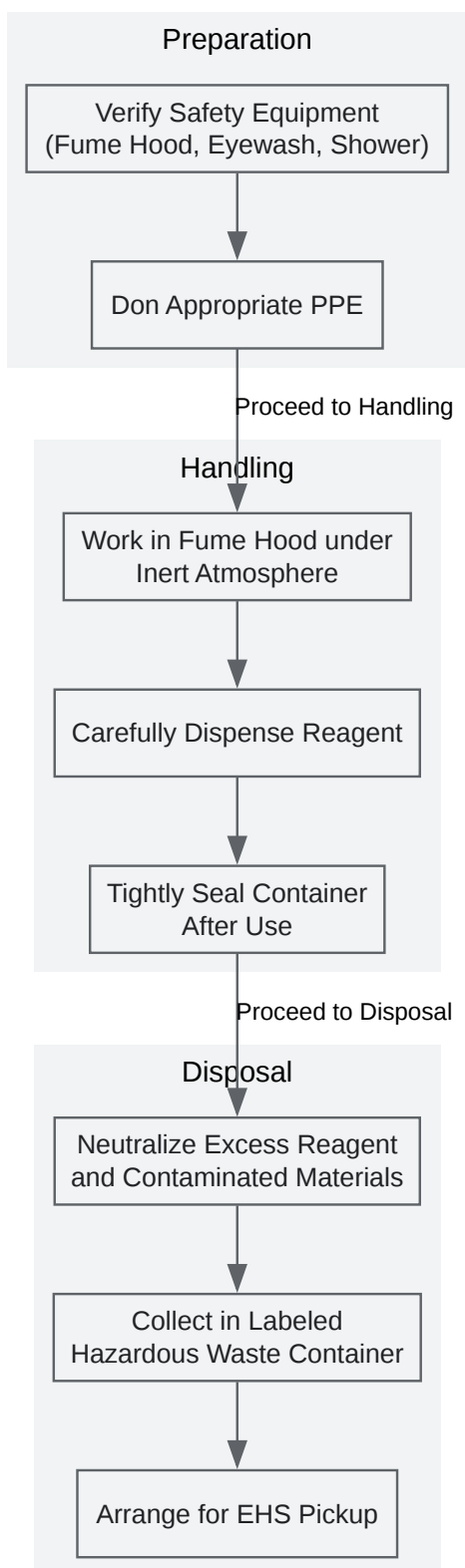
Disposal Plan

Proper disposal of **2-(Methylthio)nicotinoyl chloride** and its containers is crucial to prevent environmental contamination and ensure safety.

- Neutralization of Small Quantities:
 - Under an inert atmosphere and in a chemical fume hood, slowly add the compound to a stirred, cold solution of sodium bicarbonate or a similar weak base.
 - Continue stirring for several hours to ensure complete neutralization.
 - The resulting mixture should be collected in a labeled hazardous waste container.[8]
- Waste Collection:

- All waste materials, including contaminated PPE and absorbent from spills, must be placed in a clearly labeled, sealed container for hazardous waste.[8]
- The container should be labeled as "Hazardous Waste" and list all its components.[8]
- Final Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[8]
 - Do not dispose of this chemical down the drain.[2]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **2-(Methylthio)nicotinoyl chloride**.

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